

Commercial sources for purchasing high-purity Cimicifugic acid E standard

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Compound of Interest

Compound Name: *Cimicifugic acid E*

Cat. No.: B1654313

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Application Notes and Protocols for Cimicifugic Acid E

For Researchers, Scientists, and Drug Development Professionals

Commercial Sourcing of High-Purity Cimicifugic Acid E Standard

Direct commercial sources for high-purity, certified reference standards of **Cimicifugic acid E** (also known as 2-E-Feruloylpiscidic acid) are not readily available. Scientific literature indicates that researchers often need to isolate and purify this compound from natural sources, primarily from the rhizomes of *Cimicifuga* (syn. *Actaea*) species. For researchers requiring a high-purity standard, the following options can be considered:

- **Custom Synthesis:** Several chemical synthesis companies offer custom synthesis of complex organic molecules. This would be a viable option to obtain a high-purity standard of **Cimicifugic acid E**.
- **Specialty Phytochemical Suppliers:** While not appearing in general searches, contacting companies specializing in the isolation of phytochemicals from medicinal plants may yield a source for **Cimicifugic acid E** or the possibility of a custom isolation project.

- **In-house Isolation:** For laboratories with the appropriate equipment and expertise, isolation from plant material is a feasible, albeit labor-intensive, approach. A detailed protocol for this is provided in the following sections.

Physicochemical Data of Cimicifugic Acid E

A summary of the key physicochemical properties of **Cimicifugic acid E** is provided in the table below.

Property	Value
Molecular Formula	C ₂₁ H ₂₀ O ₁₀
Molecular Weight	432.38 g/mol
IUPAC Name	(2R,3S)-2-hydroxy-3-[[[(2E)-3-(4-hydroxy-3-methoxyphenyl)prop-2-enoyl]oxy]-2-(4-hydroxyphenyl)methylbutanedioic acid
Synonyms	2-E-Feruloylpiscidic acid
Appearance	White amorphous powder
Solubility	Soluble in methanol

Application Notes: Biological Activity and Potential Research Areas

Cimicifugic acid E is a phenylpropanoid derivative found in plants of the Cimicifuga genus, which have a history of use in traditional medicine. Research into the specific biological activities of **Cimicifugic acid E** is ongoing, with several studies pointing towards its potential therapeutic applications.

- **Anti-inflammatory and Immunomodulatory Effects:** Recent studies suggest that **Cimicifugic acid E**, as a component of Cimicifuga heracleifolia extract, may contribute to the treatment of acute pneumonia. The proposed mechanism involves the regulation of inflammatory pathways, including the TLR4/IL-1 β -IRAK/NF- κ B and PI3K-Akt signaling pathways. This suggests potential applications in inflammatory and autoimmune diseases.

- **Anticancer Activity:** The antiproliferative effects of several cimicifugic acids have been investigated. One study reported that Cimicifugic acids A and B, along with fukinolic acid, had weak growth inhibitory activity on MDA-MB-453 and MCF7 human breast cancer cells, with IC₅₀ values greater than 100 µM[1]. While the activity of **Cimicifugic acid E** was not explicitly quantified in this study, it is structurally related to these compounds.
- **Vasoactivity:** A study on the vasoactive effects of several cimicifugic acids found that **Cimicifugic acid E** did not show any significant vasoactivity on rat aortic strips at a concentration of 3x10⁻⁴ M[2].

Experimental Protocols

Isolation and Purification of Cimicifugic Acid E from *Actaea americana*

This protocol is adapted from the methodology described by Nuntanakorn et al. (2006) for the isolation of polyphenols from *Actaea* species.

Objective: To isolate and purify **Cimicifugic acid E** from the dried rhizomes of *Actaea americana*.

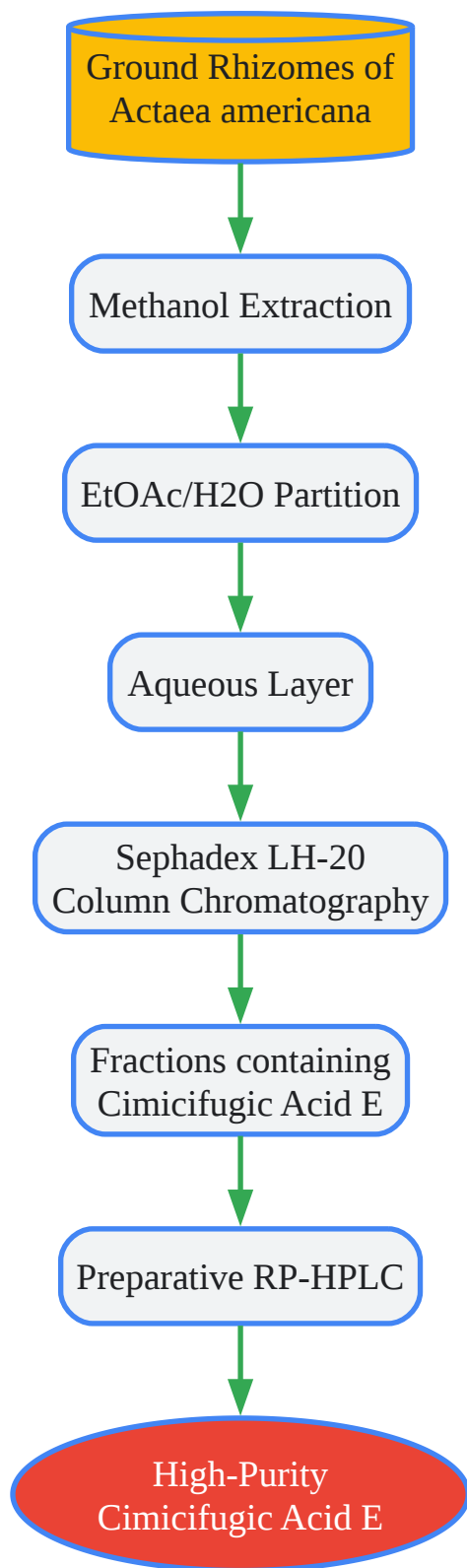
Materials and Reagents:

- Dried and ground rhizomes of *Actaea americana*
- Methanol (MeOH)
- Water (H₂O)
- Acetonitrile (MeCN)
- Acetic acid
- Sephadex LH-20
- C18 solid-phase extraction (SPE) cartridges
- Preparative and semi-preparative HPLC systems with C18 columns

Procedure:

- Extraction:
 - Extract the ground rhizomes with MeOH at room temperature.
 - Concentrate the extract under reduced pressure to yield a crude extract.
 - Suspend the crude extract in H₂O and partition with ethyl acetate (EtOAc). The aqueous layer contains the polar polyphenols, including **Cimicifugic acid E**.
- Fractionation:
 - Subject the aqueous layer to column chromatography on Sephadex LH-20, eluting with H₂O followed by a stepwise gradient of MeOH in H₂O.
 - Monitor the fractions by thin-layer chromatography (TLC) or analytical HPLC to identify those containing **Cimicifugic acid E**.
- Purification:
 - Pool the fractions rich in **Cimicifugic acid E** and further purify them using C18 SPE cartridges.
 - The final purification is achieved by preparative reversed-phase HPLC (RP-HPLC) using a gradient of MeCN in 0.1% aqueous acetic acid.
 - If necessary, a final polishing step can be performed using semi-preparative isocratic HPLC to yield high-purity **Cimicifugic acid E**.

Diagram of the Isolation Workflow:



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Caption: Workflow for the isolation and purification of **Cimicifugic acid E**.

Analytical Protocol: Quantification of Cimicifugic Acid E by HPLC-DAD

This protocol provides a general framework for the quantitative analysis of **Cimicifugic acid E** in plant extracts or other matrices.

Objective: To quantify the concentration of **Cimicifugic acid E** using High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD).

Instrumentation and Materials:

- HPLC system with a quaternary pump, autosampler, column oven, and DAD detector
- Reversed-phase C18 analytical column (e.g., 4.6 x 250 mm, 5 μ m)
- **Cimicifugic acid E** reference standard of known purity
- HPLC-grade acetonitrile (MeCN), methanol (MeOH), and water
- Formic acid or acetic acid

Chromatographic Conditions:

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: Acetonitrile
- Gradient: A typical gradient would be to start with a low percentage of B, increasing linearly to elute compounds of increasing hydrophobicity. An example gradient is: 0-5 min, 10% B; 5-30 min, 10-40% B; 30-35 min, 40-100% B; 35-40 min, 100% B.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 μ L

- **Detection Wavelength:** Monitor at 320 nm for quantification, and collect spectra from 200-400 nm for peak purity analysis.

Procedure:

- **Standard Preparation:** Prepare a stock solution of **Cimicifugic acid E** in methanol. From the stock solution, prepare a series of calibration standards by serial dilution to cover the expected concentration range in the samples.
- **Sample Preparation:** Extract the sample matrix with a suitable solvent (e.g., methanol). The extract may need to be filtered (0.45 µm) before injection.
- **Analysis:** Inject the calibration standards and samples onto the HPLC system.
- **Quantification:** Construct a calibration curve by plotting the peak area of **Cimicifugic acid E** against the concentration of the standards. Determine the concentration of **Cimicifugic acid E** in the samples by interpolating their peak areas on the calibration curve.

Quantitative Data for Analytical Method Validation (Example for related compounds):

While specific validation data for **Cimicifugic acid E** is not readily available in a consolidated format, the following table presents typical performance characteristics for the HPLC analysis of related phenolic compounds found in *Cimicifuga* species.

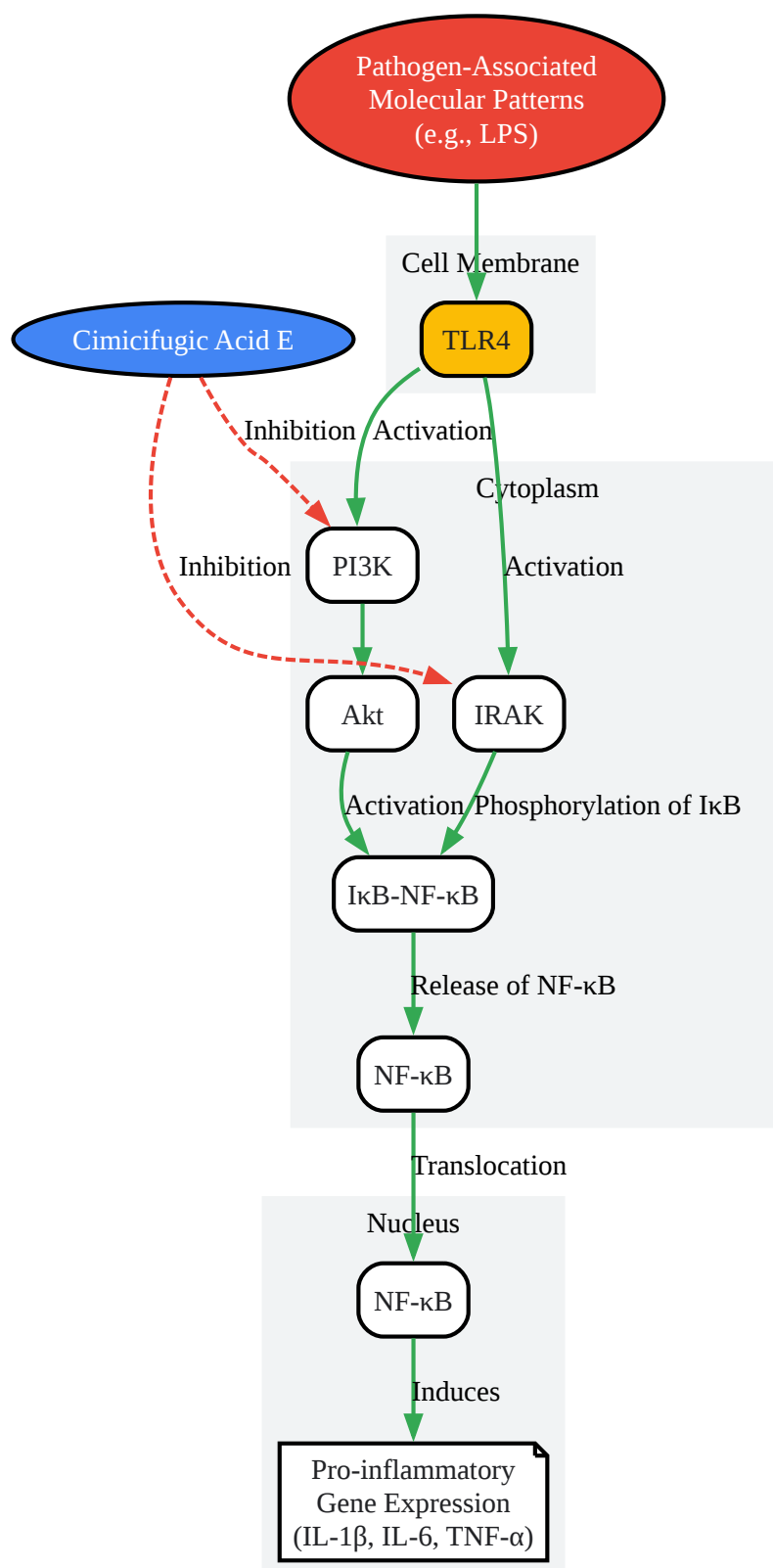
Parameter	Caffeic Acid	Ferulic Acid	Isoferulic Acid	Cimicifugic Acid B	Cimicifugic Acid F
Linear Range (µg/mL)	0.5 - 100	0.5 - 100	0.5 - 100	1 - 200	1 - 200
LOD (µg/mL)	0.1	0.1	0.1	0.2	0.2
LOQ (µg/mL)	0.5	0.5	0.5	1.0	1.0
Recovery (%)	95 - 105	95 - 105	95 - 105	93 - 103	94 - 104

Data is illustrative and based on typical values for similar compounds.

Signaling Pathway

Potential Anti-inflammatory Signaling Pathway of **Cimicifugic Acid E**

Based on studies of Cimicifuga extracts containing **Cimicifugic acid E**, a potential mechanism of action in reducing inflammation, for instance in acute pneumonia, involves the modulation of key inflammatory signaling pathways. The diagram below illustrates a plausible signaling cascade that could be influenced by **Cimicifugic acid E**.



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Caption: Potential anti-inflammatory mechanism of **Cimicifugic acid E**.

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References

- 1. Growth inhibitory activity of extracts and compounds from Cimicifuga species on human breast cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Vasoactive effects of cimicifugic acids C and D, and fukinolic acid in cimicifuga rhizome - PubMed [pubmed.ncbi.nlm.nih.gov]
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